

deuterium-labelled Sildenafil derivative

properties

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Compound Focus: Pyrazole N-Demethyl Sildenafil-d3

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Properties of Sildenafil-d3

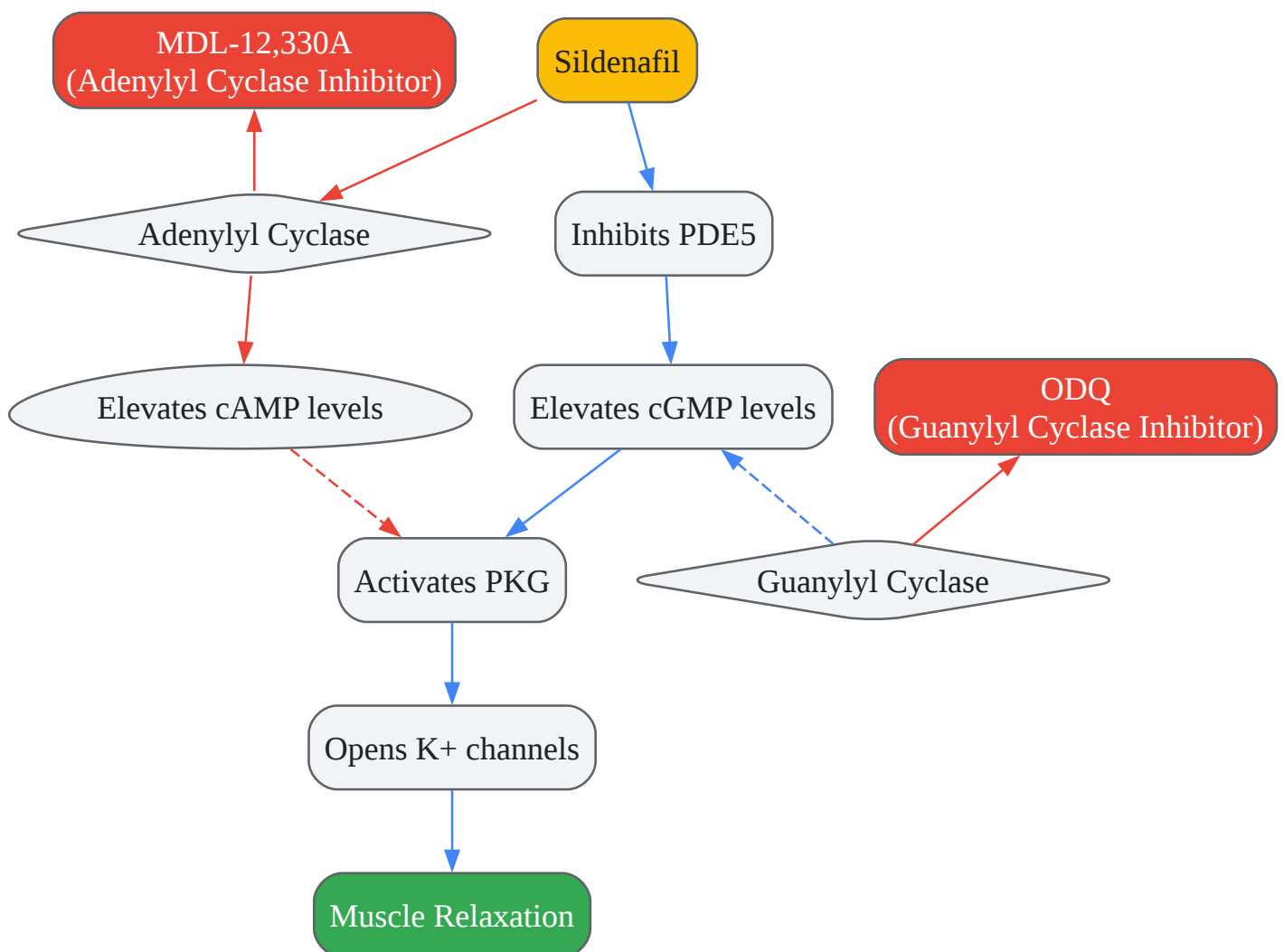
The core properties of the deuterium-labeled compound are summarized in the table below. Sildenafil-d3 is a deuterated form of Sildenafil, which is a potent phosphodiesterase type 5 (PDE5) inhibitor [1].

Property	Value / Description
Name	Sildenafil-d3 (Synonyms: UK-92480-d3) [1]
Molecular Weight	477.59 g/mol [1]
Chemical Formula	$C_{22}H_{27}D_3N_6O_4S$ [1]
Purity	99.79% [1]
CAS Number	1126745-90-1 [1]
Appearance	White to off-white solid [1]
Primary Application	Used as a tracer and internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]
Target	Phosphodiesterase type 5 (PDE5); IC_{50} of unlabeled Sildenafil is 5.22 nM [1]

Property	Value / Description
Solubility (DMSO)	25 mg/mL (52.35 mM); requires ultrasonic warming and heat to 60°C [1]

Parent Drug Context and Synthesis

The following diagram outlines the signaling pathway through which the parent drug, Sildenafil, exerts its effect on human bladder dome smooth muscle, based on an experimental study [2]. This provides context for the biological system that Sildenafil-d3 is used to study.



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Sildenafil muscle relaxation pathway via cGMP, cAMP, and K⁺ channels.

The synthesis of the parent compound, Sildenafil, has evolved through several generations. An initial research route was deemed unsuitable for scale-up due to safety and environmental concerns, leading to improved synthetic pathways that align with green chemistry principles [3]. These improved routes avoid the use of tin chloride and hydrogen peroxide, utilize solvents like toluene that can be recovered and reused, and employ coupling agents like N,N'-carbonyldiimidazole (CDI), resulting in a cleaner process and a high yield of Sildenafil citrate (75%) [3].

Research Applications and Considerations

Sildenafil-d₃ is primarily used as an **internal standard in analytical chemistry**. Its deuterated structure makes it ideal for precise quantification of Sildenafil in complex matrices using techniques like LC-MS and GC-MS, improving the accuracy of pharmacokinetic and metabolic studies [1].

The parent drug Sildenafil is a **BCS Class II** compound, meaning it has low solubility and high permeability. Its solubility is highly pH-dependent [3]. Deuterium labeling generally does not alter the primary pharmacology of a drug but can fine-tune its **pharmacokinetic profile** by potentially slowing the metabolism of the C-D bond compared to a C-H bond. This can lead to a longer half-life or reduced formation of toxic metabolites [4].

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References

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